Introduction: The Versatility of Substituted Phenylboronic Acids

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Compound of Interest

Compound Name:	*2-(Ethylthio)phenylboronic acid*
CAS No.:	*362045-33-8*
Cat. No.:	*B1587559*

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Phenylboronic acids are a cornerstone of modern organic synthesis, prized for their stability, ease of handling, and versatile reactivity.[1][2] As mild Lewis acids, they serve as indispensable building blocks, most notably in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions, a Nobel Prize-winning method for forging carbon-carbon bonds.[3][4][5] This guide focuses on a specific, yet highly valuable derivative: **2-(Ethylthio)phenylboronic acid**. The introduction of the ethylthio group at the ortho position imparts unique steric and electronic properties, opening avenues for novel applications in drug discovery, materials science, and fine chemical synthesis.

This document serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It moves beyond a simple recitation of facts to provide a field-proven perspective on the synthesis, characterization, and application of this important reagent, grounding all claims in authoritative scientific literature.

Molecular Structure and Physicochemical Properties

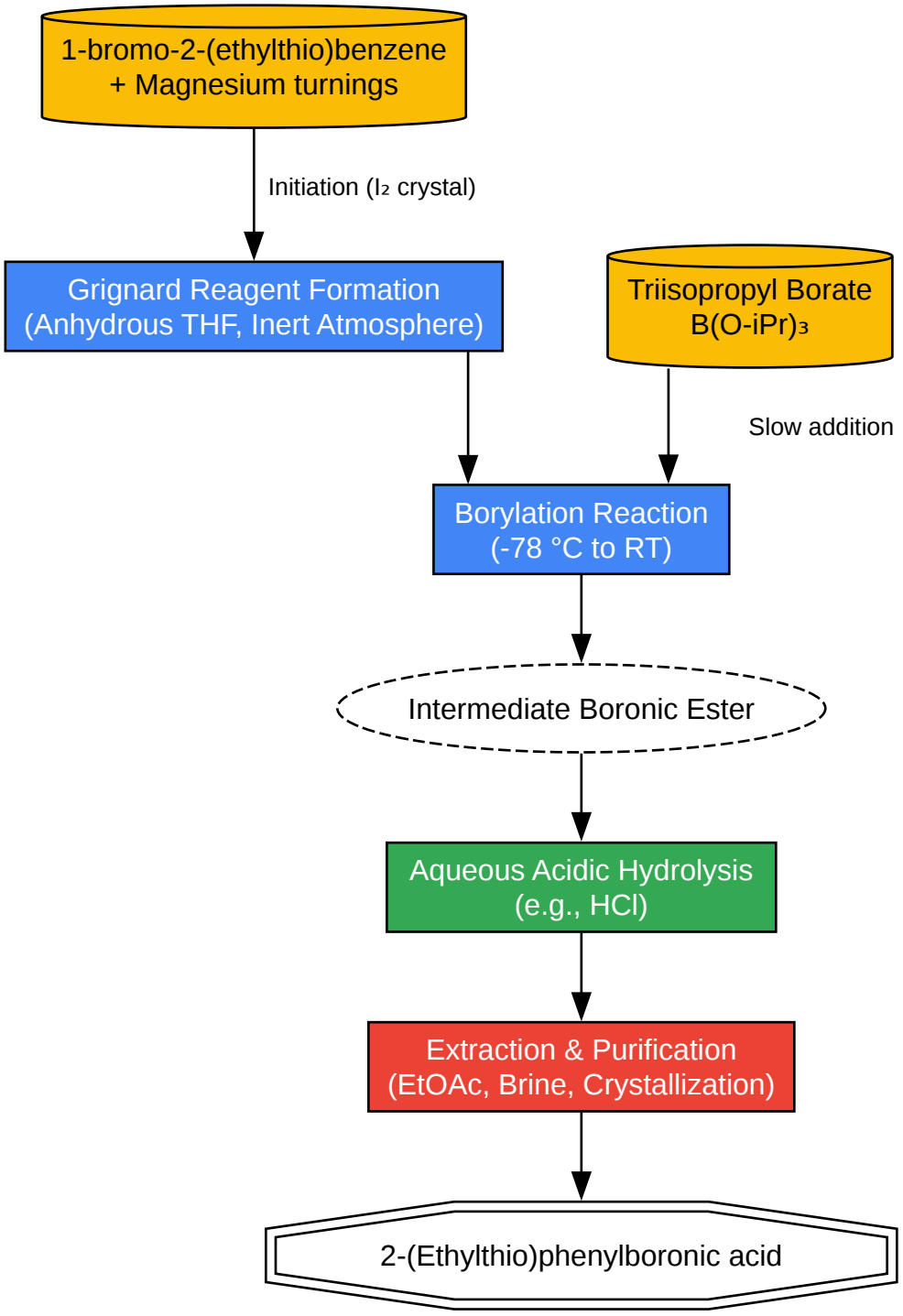
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Understanding the fundamental structure and properties of **2-(Ethylthio)phenylboronic acid** is critical for its effective use in any synthetic or analytical workflow.

Chemical Structure

2-(Ethylthio)phenylboronic acid consists of a phenyl ring substituted at the 2-position with an ethylthio (-S-CH_2CH_3) group and a boronic acid [-$B(OH)_2$] group. The boron atom is sp^2-hybridized, possessing a vacant p-orbital that confers its Lewis acidic character.[1]

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Caption: Proposed workflow for the synthesis of **2-(Ethylthio)phenylboronic acid**.

Detailed Experimental Protocol

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Safety Precaution: All operations must be conducted in a well-ventilated fume hood. Anhydrous solvents and an inert atmosphere (Nitrogen or Argon) are critical for the success of the Grignard reaction. Wear appropriate PPE, including safety goggles, lab coat, and gloves. [6][7][8]

- Apparatus Setup: A three-necked, round-bottomed flask is flame-dried under vacuum and allowed to cool under a positive pressure of inert gas. Equip the flask with a magnetic stir bar, a reflux condenser, a dropping funnel, and a gas inlet.
- Grignard Reagent Formation:
  - To the flask, add magnesium turnings (1.2 equivalents).
  - Add a small crystal of iodine to initiate the reaction.
  - In the dropping funnel, prepare a solution of 1-bromo-2-(ethylthio)benzene (1.0 equivalent) in anhydrous tetrahydrofuran (THF).
  - Add a small portion of the aryl bromide solution to the magnesium. Once the exothermic reaction begins (indicated by solvent reflux and disappearance of the iodine color), add the remaining solution dropwise at a rate that maintains a gentle reflux.
  - After the addition is complete, continue to stir the mixture at room temperature for 1-2 hours to ensure complete formation of the Grignard reagent.
- Borylation:
  - Cool the reaction mixture to -78 °C using a dry ice/acetone bath.
  - Add a solution of triisopropyl borate (1.2 equivalents) in anhydrous THF dropwise via the dropping funnel, maintaining the internal temperature below -60 °C. The causality here is critical: slow, cold addition prevents side reactions, such as the addition of a second Grignard molecule to the boronic ester.
  - Once the addition is complete, allow the mixture to warm slowly to room temperature and stir overnight.

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- Hydrolysis and Work-up:
  - Cool the mixture in an ice bath and slowly quench the reaction by adding aqueous hydrochloric acid (e.g., 2M HCl) until the solution is acidic (pH ~1-2). Stir vigorously for 1 hour to ensure complete hydrolysis of the boronic ester.
  - Transfer the mixture to a separatory funnel. Extract the aqueous layer with ethyl acetate (3x).
  - Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate under reduced pressure.
- Purification:
  - The crude product can be purified by recrystallization from a suitable solvent system (e.g., acetone/diethyl ether or DCM/hexanes) to yield **2-(Ethylthio)phenylboronic acid** as a white solid. [9]

Structural Characterization: A Multi-Technique Approach

Confirming the identity, structure, and purity of the synthesized compound is non-negotiable. A combination of spectroscopic and chromatographic techniques provides a self-validating system of analysis.

Spectroscopic Methods

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Technique	Purpose	Expected Observations
^{1}H NMR	Confirms proton environment and structural connectivity.	Aromatic region (δ ~7.2-8.0 ppm): Complex multiplet pattern for the 4 aromatic protons. Ethyl group: A quartet (δ ~2.9-3.1 ppm, -S-CH_2-) and a triplet (δ ~1.2-1.4 ppm, -CH_2-CH_3). Boronic acid: A broad singlet (δ ~8.0-8.5 ppm, -$B(OH)_2$), which is D_2O exchangeable.
^{13}C NMR	Confirms the carbon skeleton.	Aromatic region (δ ~125-145 ppm): 6 distinct signals for the phenyl carbons. The ipso-carbon attached to boron may be broad or unobserved. [10]Alkyl region: Two signals corresponding to the -S-CH_2- and -CH_3 carbons.
^{11}B NMR	Confirms the presence and chemical state of boron.	A single, relatively broad signal in the range of δ 28-33 ppm is characteristic of an arylboronic acid. [9][10]
Mass Spec. (HRMS)	Confirms molecular weight and elemental formula.	ESI-MS in negative mode would show a deprotonated molecular ion $[M-H]^-$. High-Resolution Mass Spectrometry (HRMS) provides the exact mass, confirming the formula $C_8H_{11}BO_2S$. [9][11]
FT-IR	Identifies key functional groups.	~3200-3500 cm^{-1}: Broad O-H stretch (boronic acid). ~2850-3000 cm^{-1}: C-H stretches (aromatic and aliphatic). ~1600

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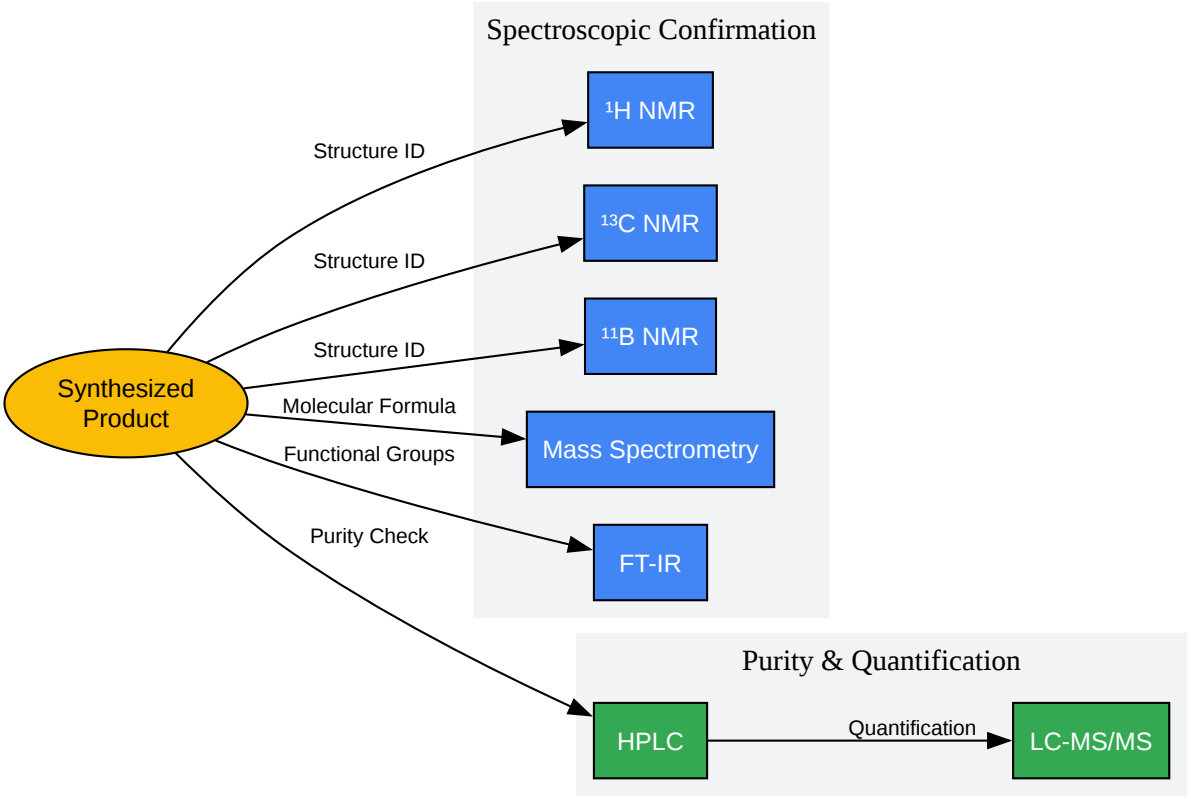
cm^{-1}: C=C stretch (aromatic ring). ~1350 cm^{-1}: B-O stretch.

Purity Assessment: Liquid Chromatography

High-Performance Liquid Chromatography (HPLC) is the standard for determining the purity of the final compound.

- Protocol: Reverse-Phase HPLC
  - Column: C18 column (e.g., 150 x 4.6 mm, 2.7 µm). [11] 2. Mobile Phase: A gradient elution using water (A) and acetonitrile (B), both often containing a small amount of acid (e.g., 0.1% formic acid) to ensure protonation of the boronic acid.
  - Flow Rate: 0.5 - 1.0 mL/min.
  - Detection: UV detector set to a wavelength where the phenyl ring absorbs (e.g., 254 nm).
  - Analysis: The purity is determined by the relative area of the main product peak compared to the total area of all peaks in the chromatogram.

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Caption: Key techniques for the characterization of **2-(Ethylthio)phenylboronic acid**.

Applications in Research and Drug Development

The utility of **2-(Ethylthio)phenylboronic acid** stems from its role as a versatile synthetic intermediate.

- Suzuki-Miyaura Cross-Coupling: This is the primary application. The compound serves as a donor of the 2-(ethylthio)phenyl moiety. This reaction is fundamental in medicinal chemistry for constructing the complex biaryl structures found in many active pharmaceutical ingredients (APIs). [3][12][13]The ortho-thioether can influence the coupling reaction's efficiency and can be a site for further synthetic elaboration.

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- Medicinal Chemistry Building Block: Boron-containing compounds are gaining significant traction as pharmacophores. [14][15]Boronic acids can form reversible covalent bonds with diols present in biological targets like enzyme active sites or carbohydrates. [15][16]The 2-(ethylthio)phenyl group provides a specific scaffold that can be tailored through lead optimization to enhance binding affinity and selectivity for a target protein.

- Materials Science: Arylboronic acids are used in the development of sensors, particularly for saccharides, due to their ability to bind with diols. [16]The specific substitution pattern of **2-(Ethylthio)phenylboronic acid** could be exploited to create novel polymers or chemosensors with unique properties.

Safety, Handling, and Storage

Proper handling of organoboronic acids is essential for laboratory safety. [6][8][17]

- Hazard Identification: **2-(Ethylthio)phenylboronic acid** is classified as an irritant. The relevant GHS hazard statements are H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). [18]* Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles, and a lab coat. [6][7]All handling of the solid powder should be performed in a chemical fume hood to avoid inhalation. * First Aid Measures:

  - Skin Contact: Wash off immediately with plenty of soap and water. * Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. [6] * Inhalation: Move person to fresh air. If breathing is difficult, give oxygen. [6]* Storage: The compound should be stored in a tightly sealed container under an inert atmosphere (e.g., Argon or Nitrogen) to prevent degradation, particularly dehydration to its trimeric boroxine anhydride. [7]Storing in a cool, dry place is recommended.

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